IUPAC name for 4-(2-Hydroxy-2-methylpropyl)phenol

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Compound of Interest

Compound Name:	*4-(2-Hydroxy-2-methylpropyl)phenol*
Cat. No.:	*B8697991*

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An In-depth Technical Guide to **4-(2-Hydroxy-2-methylpropyl)phenol**

Abstract

This technical guide provides a comprehensive overview of **4-(2-Hydroxy-2-methylpropyl)phenol**, a substituted phenol of interest in medicinal chemistry and drug development. While this specific compound is not extensively documented in publicly available scientific literature, this guide synthesizes information on its chemical identity, potential synthesis pathways, predicted physicochemical properties, and prospective biological significance by drawing parallels with structurally related phenolic compounds. Methodologies for its analysis and characterization are also detailed, offering a foundational resource for researchers and drug development professionals exploring novel phenolic derivatives.

Introduction and Chemical Identity

Phenolic compounds are a cornerstone in medicinal chemistry, with a vast number of natural and synthetic derivatives exhibiting a wide range of biological activities, including antioxidant, anti-inflammatory, antimicrobial, and anticancer properties.[1][2] The structural motif of a hydroxyl group attached to an aromatic ring imparts unique chemical reactivity and the ability to

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participate in crucial biological interactions. **4-(2-Hydroxy-2-methylpropyl)phenol**, as a member of this class, holds potential as a valuable intermediate or a bioactive molecule in its own right.

1.1. IUPAC Name and Synonyms

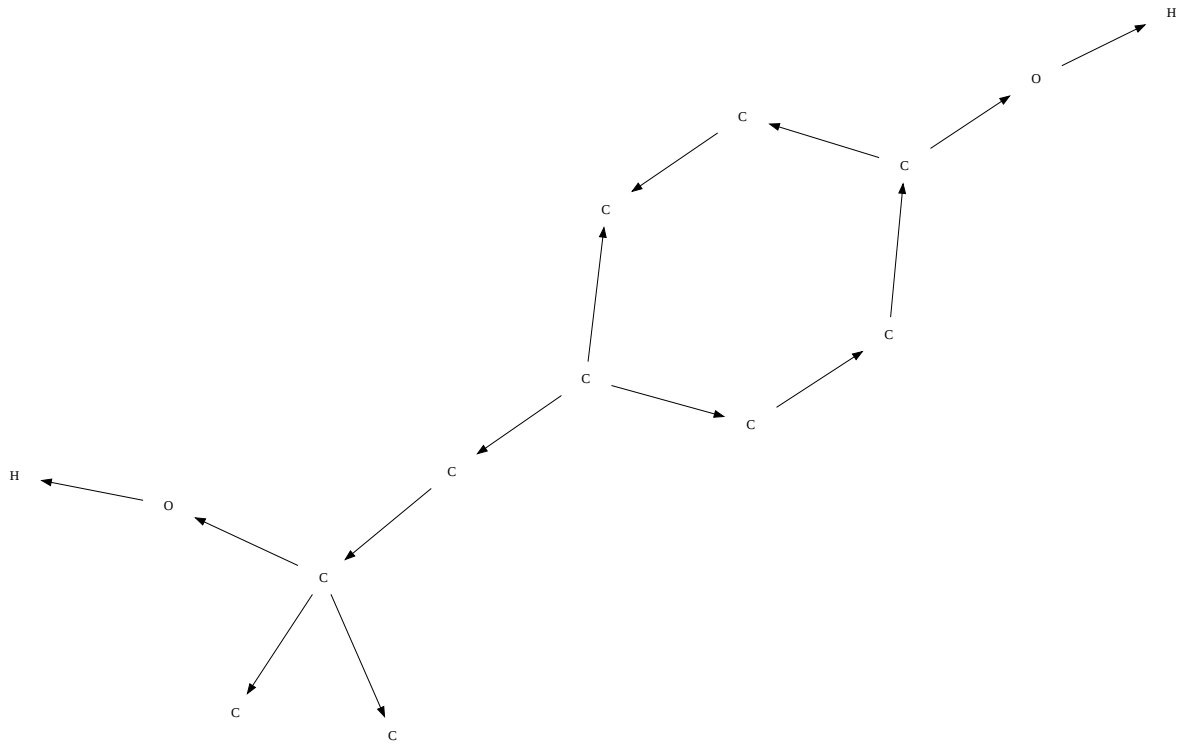
The correct IUPAC name for the compound is **4-(2-hydroxy-2-methylpropyl)phenol**.[3]

- Synonyms: p-(2-Hydroxy-2-methylpropyl)phenol

1.2. Chemical Structure

The chemical structure of **4-(2-Hydroxy-2-methylpropyl)phenol** consists of a phenol ring substituted at the para (4) position with a 2-hydroxy-2-methylpropyl group.

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Caption: Chemical structure of **4-(2-Hydroxy-2-methylpropyl)phenol**.

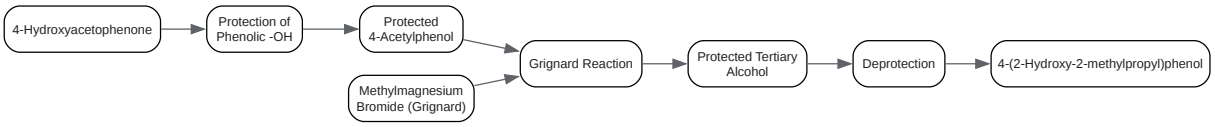
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Synthesis Pathways

While specific literature on the synthesis of **4-(2-Hydroxy-2-methylpropyl)phenol** is scarce, plausible synthetic routes can be devised based on established organic chemistry principles for the formation of similar phenol derivatives.[4][5]

2.1. Grignard Reaction with a Protected Phenolic Ketone

A common and effective method for creating tertiary alcohols is the Grignard reaction.



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Caption: Grignard reaction pathway for the synthesis of **4-(2-Hydroxy-2-methylpropyl)phenol**.

Experimental Protocol: Grignard Synthesis

- Protection of 4-Hydroxyacetophenone: The phenolic hydroxyl group of 4-hydroxyacetophenone is first protected to prevent it from reacting with the Grignard reagent. A common protecting group is a silyl ether, such as tert-butyldimethylsilyl (TBDMS) ether, formed by reacting the phenol with TBDMS-Cl in the presence of a base like imidazole.

- Grignard Reaction: The protected 4-acetylphenol is dissolved in an anhydrous ether solvent (e.g., diethyl ether or THF) under an inert atmosphere (e.g., argon or nitrogen). Methylmagnesium bromide (CH_3MgBr) in ether is then added dropwise at a low temperature (e.g., 0 °C). The reaction is then allowed to warm to room temperature and stirred until completion, which can be monitored by Thin Layer Chromatography (TLC).

- Workup: The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an ether solvent. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.

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- Deprotection: The protecting group is removed from the phenolic hydroxyl group. For a TBDMS ether, this is typically achieved using a fluoride source such as tetrabutylammonium fluoride (TBAF) in THF.

- Purification: The crude product is purified by column chromatography on silica gel to yield pure **4-(2-Hydroxy-2-methylpropyl)phenol**.

Physicochemical Properties

The physicochemical properties of **4-(2-Hydroxy-2-methylpropyl)phenol** are predicted based on its structure and data from analogous compounds such as 4-(2-hydroxypropyl)phenol and 4-(2-methylpropyl)phenol.[6][7]

Property	Predicted Value
Molecular Formula	$C_{10}H_{14}O_2$
Molecular Weight	166.22 g/mol
Appearance	White to off-white solid or viscous oil
Melting Point	Predicted to be in the range of 80-100 °C
Boiling Point	Predicted to be >250 °C at atmospheric pressure
Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol, acetone), sparingly soluble in water.
pKa (Phenolic Hydroxyl)	Predicted to be around 10, similar to other phenols.

Analytical Characterization

A combination of spectroscopic techniques is essential for the unambiguous identification and characterization of **4-(2-Hydroxy-2-methylpropyl)phenol**.

4.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

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- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the benzylic protons, the methyl protons, and the hydroxyl protons. The aromatic protons will appear in the range of δ 6.5-7.5 ppm, with splitting patterns indicative of para-substitution. The two methyl groups on the tertiary carbon will likely appear as a singlet around δ 1.2-1.5 ppm. The benzylic CH_2 protons would be a singlet around δ 2.7-3.0 ppm. The alcoholic and phenolic hydroxyl protons will appear as broad singlets, and their chemical shifts will be dependent on concentration and solvent.[8][9]

- ^{13}C NMR: The carbon NMR spectrum will show characteristic signals for the aromatic carbons (δ 110-160 ppm), the quaternary carbon bearing the hydroxyl group (δ 70-80 ppm), the benzylic carbon (δ 40-50 ppm), and the methyl carbons (δ 25-35 ppm).

4.2. Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the functional groups present.[10][11]

- O-H stretch (phenolic): A broad band in the region of 3200-3600 cm^{-1}.[10]

- O-H stretch (alcoholic): A broad band around 3300-3500 cm^{-1}.

- C-H stretch (aromatic): Sharp peaks just above 3000 cm^{-1}.

- C-H stretch (aliphatic): Sharp peaks just below 3000 cm^{-1}.

- C=C stretch (aromatic): Peaks in the 1450-1600 cm^{-1} region.

- C-O stretch (phenolic): A strong band around 1200-1250 cm^{-1}.

- C-O stretch (alcoholic): A strong band in the 1050-1150 cm^{-1} region.

4.3. Mass Spectrometry (MS)

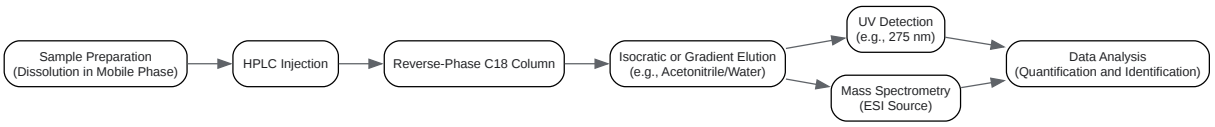
Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of the molecule.

- Electron Ionization (EI-MS): The molecular ion peak (M^+) would be observed at m/z 166. Common fragmentation patterns for phenols include the loss of the alkyl side chain.[12]

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- Electrospray Ionization (ESI-MS): In positive ion mode, the protonated molecule $[M+H]^+$ at m/z 167 would be prominent. In negative ion mode, the deprotonated molecule $[M-H]^-$ at m/z 165 would be observed.

Analytical Workflow: HPLC-UV/MS



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Caption: A typical analytical workflow for the analysis of **4-(2-Hydroxy-2-methylpropyl)phenol**.

Protocol: HPLC Analysis

- Sample Preparation: Accurately weigh and dissolve the sample in a suitable solvent, typically the mobile phase, to a known concentration.
- Chromatographic Conditions:
  - Column: A C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase: A mixture of acetonitrile and water, often with a small amount of acid (e.g., 0.1% formic acid) to improve peak shape. A gradient elution may be necessary for complex samples.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Detection: UV detection at a wavelength corresponding to the absorbance maximum of the phenol chromophore (around 275 nm). Mass spectrometric detection can be coupled for definitive identification.[13]

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Potential Applications in Drug Development

While no specific biological activities have been reported for **4-(2-Hydroxy-2-methylpropyl)phenol**, its structure as a substituted phenol suggests several avenues for investigation in drug discovery and development.

5.1. Antioxidant and Anti-inflammatory Properties

Phenolic compounds are well-known for their antioxidant properties, which stem from their ability to scavenge free radicals.[14][15] This activity is often associated with anti-inflammatory effects. The presence of the hydroxyl group on the aromatic ring is crucial for this activity. The alkyl side chain can modulate the lipophilicity of the molecule, which can influence its bioavailability and interaction with biological membranes.

5.2. Intermediate for Novel Therapeutics

4-(2-Hydroxy-2-methylpropyl)phenol can serve as a versatile building block for the synthesis of more complex molecules with potential therapeutic applications.[16][17] The phenolic and alcoholic hydroxyl groups provide reactive sites for further functionalization, such as etherification or esterification, to create a library of derivatives for biological screening.[18] For instance, similar phenolic structures are key intermediates in the synthesis of beta-blockers and other cardiovascular drugs.[19][20]

5.3. Potential as an Antimicrobial Agent

Many phenolic compounds exhibit antimicrobial activity.[21] The specific substitution pattern on the phenol ring can influence the spectrum and potency of this activity. Investigations into the antibacterial and antifungal properties of **4-(2-Hydroxy-2-methylpropyl)phenol** could reveal its potential as a lead compound for new anti-infective agents.

Conclusion

4-(2-Hydroxy-2-methylpropyl)phenol represents an under-explored molecule within the vast family of phenolic compounds. Based on its chemical structure, it is predicted to possess physicochemical properties and potential biological activities characteristic of substituted phenols. The synthetic and analytical protocols outlined in this guide provide a solid foundation for researchers to synthesize, characterize, and evaluate this compound for its potential

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applications in drug development and other scientific disciplines. Further empirical studies are warranted to validate these predictions and fully elucidate the scientific value of this compound.

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